

# Thermodynamic Properties of 2-Furancarboxylic Acid: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 2-Furancarboxylic acid

Cat. No.: B1666266

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This technical guide provides a comprehensive overview of the thermodynamic properties of **2-Furancarboxylic acid** (also known as 2-furoic acid), a key organic compound with applications in medicinal chemistry and as a building block in the synthesis of various pharmaceuticals. This document collates critically evaluated data, details the experimental methodologies used for their determination, and presents a relevant reaction pathway.

## Core Thermodynamic Data

The thermodynamic properties of **2-Furancarboxylic acid** are crucial for understanding its stability, reactivity, and behavior in various chemical and biological systems. The following tables summarize key quantitative data obtained from experimental measurements.

### Table 1: Enthalpy and Gibbs Free Energy of Formation and Combustion

Property	Value (kJ/mol)	Notes
Standard Enthalpy of Formation (Solid, 298.15 K)	-498.48 to -503 <sup>[1]</sup>	Data from combustion calorimetry.
Standard Enthalpy of Combustion (Solid, 298.15 K)	-2040.7 <sup>[1]</sup>	
Standard Gibbs Free Energy of Formation (Calculated)	Data not directly available in search results	Can be calculated from enthalpy of formation and standard entropy.

**Table 2: Phase Transition Properties**

Property	Value	Temperature (K)	Method
Enthalpy of Fusion	22.6 kJ/mol <sup>[2][3]</sup>	402.5 <sup>[2]</sup>	Differential Scanning Calorimetry (DSC)
Enthalpy of Sublimation	88.4 ± 1.5 kJ/mol	285 - 304	Mass-Effusion (ME)
Enthalpy of Sublimation	108.4 ± 2.2 kJ/mol	317 - 328	Mass-Effusion (ME)
Triple Point Temperature	Data not explicitly provided		
Normal Boiling Point	504.2 K		
Normal Melting Point	402.5 - 406.65 K		

**Table 3: Heat Capacity and Other Properties**

Property	Value	Temperature Range (K)
Heat Capacity at Saturation Pressure (Crystal 1)	Data available	268.15 - 380.15
Heat Capacity at Constant Pressure (Ideal Gas)	Data available	200 - 1000
Vapor Pressure	Data available	317.179 - 328.175

## Experimental Protocols

The determination of the thermodynamic properties of **2-Furancarboxylic acid** relies on precise experimental techniques. The following sections outline the general methodologies employed.

### Bomb Calorimetry for Enthalpy of Combustion

The standard enthalpy of combustion is determined using a bomb calorimeter.

Methodology:

- **Sample Preparation:** A pellet of known mass (approximately 1 gram) of high-purity **2-Furancarboxylic acid** is prepared.
- **Bomb Assembly:** The pellet is placed in a sample holder within the calorimeter's bomb. A known length of ignition wire is connected to the electrodes, making contact with the sample. A small, known amount of water is added to the bomb to ensure saturation of the final atmosphere with water vapor.
- **Pressurization:** The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
- **Calorimeter Setup:** The bomb is submerged in a known mass of water in the calorimeter's insulated container. The system is allowed to reach thermal equilibrium.
- **Combustion:** The sample is ignited by passing an electric current through the ignition wire.

- **Temperature Measurement:** The temperature of the water in the calorimeter is recorded at regular intervals before and after combustion to determine the temperature change ( $\Delta T$ ).
- **Calibration and Calculation:** The heat capacity of the calorimeter system is determined by burning a standard substance with a known heat of combustion, such as benzoic acid. The enthalpy of combustion of **2-Furancarboxylic acid** is then calculated from the observed temperature rise, the heat capacity of the calorimeter, and corrections for the heat of ignition and any side reactions (e.g., formation of nitric acid).

## Differential Scanning Calorimetry (DSC) for Enthalpy of Fusion

The enthalpy of fusion and melting point are determined using a differential scanning calorimeter.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample (typically 5-15 mg) of **2-Furancarboxylic acid** is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific temperature profile, typically involving heating and cooling cycles to erase the sample's thermal history, followed by a final heating ramp at a constant rate (e.g., 10 K/min).
- **Data Acquisition:** The DSC measures the difference in heat flow required to maintain the sample and reference at the same temperature as the furnace temperature is increased.
- **Data Analysis:** The melting point is determined as the onset temperature of the endothermic peak on the DSC thermogram. The enthalpy of fusion is calculated by integrating the area of the melting peak.

## Knudsen Effusion Method for Vapor Pressure and Enthalpy of Sublimation

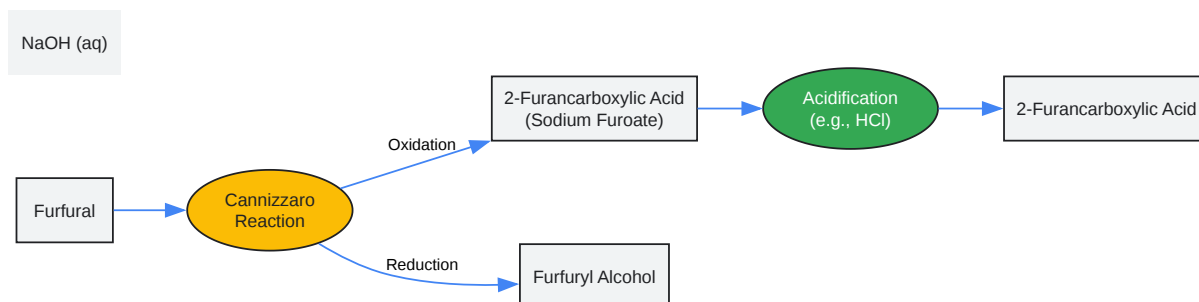
The vapor pressure and enthalpy of sublimation are determined using the Knudsen effusion method.

Methodology:

- **Cell Preparation:** A known mass of **2-Furancarboxylic acid** is placed in a Knudsen cell, which is a small container with a very small orifice of known area.
- **Vacuum and Temperature Control:** The cell is placed in a high-vacuum chamber and heated to a precise, constant temperature.
- **Mass Loss Measurement:** As the sample sublimes, the vapor effuses through the orifice into the vacuum. The rate of mass loss is measured over time using a highly sensitive microbalance.
- **Vapor Pressure Calculation:** The vapor pressure (P) at a given temperature (T) is calculated using the Hertz-Knudsen equation:  $P = (dm/dt) * (2\pi RT/M)^{1/2} / A$  where  $dm/dt$  is the rate of mass loss, R is the ideal gas constant, M is the molar mass of the substance, and A is the area of the orifice.
- **Enthalpy of Sublimation Calculation:** The experiment is repeated at several different temperatures. The enthalpy of sublimation is then determined from the slope of a plot of  $\ln(P)$  versus  $1/T$ , according to the Clausius-Clapeyron equation.

## Synthesis Pathway of 2-Furancarboxylic Acid

**2-Furancarboxylic acid** is commonly synthesized from furfural, a platform chemical derived from biomass. The industrial synthesis often involves the Cannizzaro reaction.

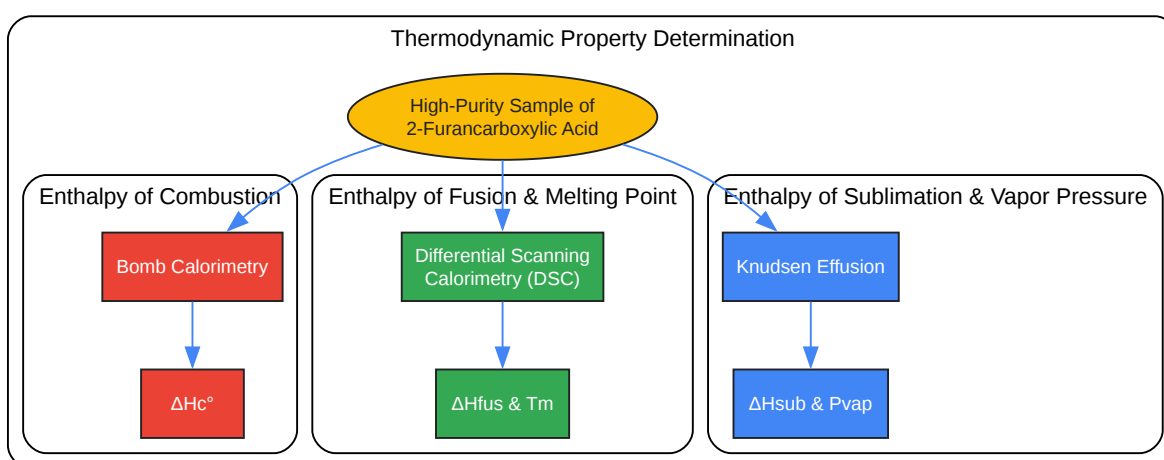


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Caption: Synthesis of **2-Furancarboxylic Acid** via the Cannizzaro Reaction of Furfural.

## Experimental Workflow for Thermodynamic Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the key thermodynamic properties of a solid organic compound like **2-Furancarboxylic acid**.



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## References

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